Comparative Guide: 1-Ethyl vs. 1-Methyl Pyrazole-4-Carbaldehyde Oximes[1][2]

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Compound of Interest

Compound Name:	*1-Ethyl-5-methyl-1H-pyrazole-4-carbaldehyde oxime*
CAS No.:	*956186-92-8*
Cat. No.:	*B2613187*

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Executive Summary: The Alkyl Decision

In the development of pyrazole-based pharmacophores and agrochemicals (e.g., Fenpyroximate analogues), the choice between 1-methyl-1H-pyrazole-4-carbaldehyde oxime (1-Me-PCO) and 1-ethyl-1H-pyrazole-4-carbaldehyde oxime (1-Et-PCO) is rarely arbitrary.[1][2] While both serve as versatile "masked" nitriles and metal chelators, their divergence lies in lipophilicity-driven bioavailability and crystal packing efficiency rather than fundamental electronic reactivity.[1][2]

- Select 1-Methyl (1-Me-PCO) when: Maximizing atom economy, requiring higher melting point crystallinity for purification, or minimizing steric clash in tight enzyme binding pockets.[1][2]
- Select 1-Ethyl (1-Et-PCO) when: Modulating LogP for membrane permeability, disrupting crystal lattice energy to improve solubility in non-polar solvents, or probing steric tolerance in Structure-Activity Relationship (SAR) studies.[1][2]

Chemical & Physical Profile

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The core reactivity of the oxime moiety (ngcontent-ng-c3932382896="" _nghost-ng-c102404335="" class="inline ng-star-inserted">

) is heavily influenced by the electron density of the pyrazole ring. The ngcontent-ng-c3932382896="" _nghost-ng-c102404335="" class="inline ng-star-inserted">

-alkyl group exerts an inductive effect (

) and a steric influence.

Electronic & Steric Comparison

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Feature	1-Methyl (1-Me-PCO)	1-Ethyl (1-Et-PCO)	Impact on Reactivity
Inductive Effect (+I)	Weak	Moderate	1-Ethyl is slightly more electron-donating, theoretically increasing electron density at C-4, making the oxime nitrogen marginally more nucleophilic.[1][2]
Steric Bulk (ngcontent-ng-c3932382896="" _nghost-ng-c102404335="" class="inline ng-star-inserted">)	Low (0.00)	Medium (-0.[1][2]38)	The ethyl group introduces rotational degrees of freedom, potentially hindering coordination at the ngcontent-ng-c3932382896="" _nghost-ng-c102404335="" class="inline ng-star-inserted"> position or affecting packing.
Lipophilicity (cLogP)	~0.3 - 0.5	~0.8 - 1.0	1-Ethyl provides better permeability in lipid bilayers; critical for agrochemical formulations.[1][2]
Solubility	High in polar organic (MeOH, DMSO)	Improved in ethers/chlorinated solvents	Ethyl derivatives often crystallize slower, aiding solution-phase kinetics but complicating isolation.[2]

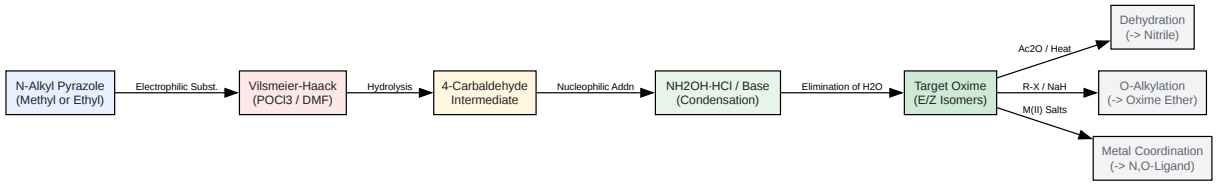
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Synthesis & Yield Analysis

Both compounds are synthesized via a two-step sequence: Vilsmeier-Haack Formylation followed by Condensation with Hydroxylamine.[1][2]

Reaction Pathway Visualization

The following diagram outlines the parallel synthesis and downstream reactivity nodes.



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Figure 1: Synthetic workflow and divergent reactivity pathways for pyrazole-4-carbaldehyde oximes.[1][2]

Comparative Synthetic Observations

- Formylation Step: 1-Methylpyrazole reacts vigorously with Vilsmeier reagent. 1-Ethylpyrazole reacts similarly but may require slightly longer reaction times (approx. +15-30 mins) due to the minor steric hindrance of the ethyl tail adjacent to the reactive centers if 3,5-substituents are present.[1][2]

- Oximation Step: Both aldehydes react rapidly with hydroxylamine.[1] However, 1-Me-PCO typically precipitates from aqueous/ethanolic solutions faster due to lower solubility, resulting in higher isolated yields (85-92%) compared to 1-Et-PCO (78-85%), which may require extraction.[1][2]

Reactivity Benchmarks

A. Acidity and Nucleophilicity

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The oxime proton (ngcontent-ng-c3932382896="" _nghost-ng-c102404335="" class="inline ng-star-inserted">

) is weakly acidic (

).

- 1-Et-PCO is theoretically less acidic than 1-Me-PCO due to the electron-releasing ethyl group destabilizing the conjugate base (oximate anion).[1][2]
- Implication: In ngcontent-ng-c3932382896="" _nghost-ng-c102404335="" class="inline ng-star-inserted">

  -alkylation reactions (e.g., synthesis of fenpyroximate analogues), 1-Me-PCO may deprotonate slightly faster, but 1-Et-PCO oximate anion is a stronger nucleophile once formed.[1]

B. Dehydration to Nitriles

A common transformation is converting the oxime to a nitrile using acetic anhydride or thionyl chloride.

- Performance: Both substrates convert to 4-cyanopyrazoles with >90% yield.[1]
- Differentiation: The 1-ethyl derivative's nitrile product is significantly more soluble in organic solvents, simplifying column chromatography compared to the often crystalline/insoluble methyl analogue.[2]

C. Coordination Chemistry

Pyrazole oximes are excellent ligands for transition metals (Cu, Ni, Co).[2]

- 1-Me-PCO: Forms tightly packed, high-melting coordination polymers.[1][2]
- 1-Et-PCO: The ethyl group disrupts intermolecular ngcontent-ng-c3932382896="" _nghost-ng-c102404335="" class="inline ng-star-inserted">

  stacking.[1] This often leads to discrete monomeric or dimeric complexes rather than infinite polymers, making 1-ethyl variants superior for solution-phase catalysis applications.[1]

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Experimental Protocols

Protocol A: Synthesis of 1-Alkyl-1H-pyrazole-4-carbaldehyde (Precursor)

This protocol is optimized for scalability and safety.[1][2]

- Reagent Setup: In a dried 250 mL round-bottom flask, place DMF (3.0 eq) and cool to 0°C under

  .

- Vilsmeier Reagent Formation: Add ngcontent-ng-c3932382896="" _nghost-ng-c102404335="" class="inline ng-star-inserted">

  (1.2 eq) dropwise over 20 min. Stir at 0°C for 30 min until a white semi-solid (Vilsmeier salt) forms.

- Addition: Add 1-alkylpyrazole (1-methyl or 1-ethyl, 1.0 eq) dropwise (neat or in minimal DMF).

- Heating: Warm to 80°C and stir for 4 hours. (Monitor via TLC, EtOAc/Hex 1:1).

- Workup (Critical): Pour reaction mixture onto crushed ice (500 g). Neutralize carefully with saturated

  to pH 8.[1]

  - For Methyl: The solid aldehyde often precipitates. Filter and wash with water.[1][3][4]

  - For Ethyl: An oil may form.[1] Extract with

    (

    mL), dry over

    , and concentrate.

Protocol B: General Oximation Procedure

Applicable to both Methyl and Ethyl derivatives.

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- Dissolution: Dissolve the pyrazole-4-carbaldehyde (10 mmol) in Ethanol (20 mL).
- Reagent Prep: In a separate beaker, dissolve Hydroxylamine Hydrochloride (12 mmol, 1.2 eq) and Sodium Acetate (15 mmol, 1.5 eq) in minimal water (5 mL).
- Reaction: Add the aqueous solution to the ethanolic aldehyde solution.
- Conditions: Reflux at 80°C for 2 hours.
- Isolation:
  - Remove ethanol under reduced pressure.[1]
  - Add ice-water (50 mL).[1][2]
  - 1-Me-PCO: Filter the white precipitate. Recrystallize from EtOH/Water.[1]
  - 1-Et-PCO: If oil separates, cool to 4°C overnight to induce crystallization.[1][2] If it remains oily, extract with EtOAc.[2]

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